PcTx1 Technical Support Portal: BBB Permeability & Delivery Optimization

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Compound of Interest

Compound Name:	*Psalmotoxin-1 / PcTx1*
Cat. No.:	*B1573993*

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Current Status: Operational Topic: Psalmotoxin-1 (PcTx1) Delivery & Blood-Brain Barrier (BBB) Permeability Audience: Drug Discovery & Neuroscience Research Teams

CRITICAL ADVISORY: Systemic Administration

Do not administer native Psalmotoxin-1 (PcTx1) via intravenous (IV) or intraperitoneal (IP) injection if your target is the Central Nervous System (CNS), unless the BBB is already compromised (e.g., late-stage severe ischemic stroke).

Native PcTx1 is a ~4.7 kDa peptide featuring an Inhibitor Cystine Knot (ICK) motif. While the ICK motif confers high proteolytic stability in serum, the peptide's polarity and size prevent passive diffusion across the tight junctions of the BBB.

This guide details the three validated workflows to bypass or breach this barrier.

Module 1: The Intranasal Bypass (Recommended for Rodent Models)

Mechanism: Intranasal (IN) administration utilizes the olfactory and trigeminal nerve pathways.[1][2][3] These nerves connect the nasal cavity directly to the brain (olfactory bulb and

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brainstem), bypassing the BBB and the systemic circulation entirely.

Protocol: Precision Intranasal Delivery

Use this protocol for functional validation of ASIC1a inhibition in stroke or neurodegeneration models.

- Preparation:
  - Vehicle: Dissolve PcTx1 in 0.9% saline or PBS (pH 7.4). Avoid DMSO if possible, as it can damage the nasal mucosa; if necessary, keep DMSO <1%.
  - Concentration: Target a high concentration (e.g., 0.5–1.0 mg/mL) to minimize volume.
  - Volume Limits:
    - Mice: Max 10–12 µL total (5–6 µL per nostril).
    - Rats: Max 40–50 µL total.
- Administration Steps:
  - Step 1 (Anesthesia): Lightly anesthetize the animal (Isoflurane). Critical: The animal must be supine (belly up).
  - Step 2 (Head Position): Place a small roll of gauze under the neck to extend the head back. The nose should be level with the ears.
  - Step 3 (Instillation): Pipette the solution drop-wise (2 µL drops) alternately into each nostril.
  - Step 4 (Uptake): Allow the animal to inhale the drop naturally. Wait 1 minute between drops to prevent drainage into the throat (swallowing sends the drug to the stomach, not the brain).
  - Step 5 (Retention): Keep the animal in the supine position for 2–3 minutes post-dosing.

Troubleshooting Low Efficacy:

- Issue: No functional effect observed.

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- Cause: Volume was too large or administered too fast, leading to swallowing.
- Fix: Reduce volume, increase concentration, and slow down administration rate.

Module 2: Vector Engineering (For Systemic Delivery)

If your research requires IV administration (e.g., simulating clinical drug candidates), you must engineer the peptide to utilize Receptor-Mediated Transcytosis (RMT). Native PcTx1 will not cross alone.

Strategy: The "Trojan Horse" Fusion

Fusion of PcTx1 to a monoclonal antibody (mAb) or peptide ligand that targets BBB receptors. [4][5]

Vector Type	Target Receptor	Construct Design	Pros/Cons
Transferrin mAb	Transferrin Receptor (TfR)	PcTx1-Linker-TfR_mAb	Pro: High transport capacity. Con: Iron transport competition.
Angiopep-2	LRP1 Receptor	PcTx1-Linker-Angiopep2	Pro: High transcytosis rate. Con: LRP1 is also expressed in periphery.
Rabies Virus Glycoprotein (RVG29)	nAChR	PcTx1-Linker-RVG29	Pro: Neuronal specific. Con: Immunogenicity risk.

DOT Diagram: Delivery Decision Logic

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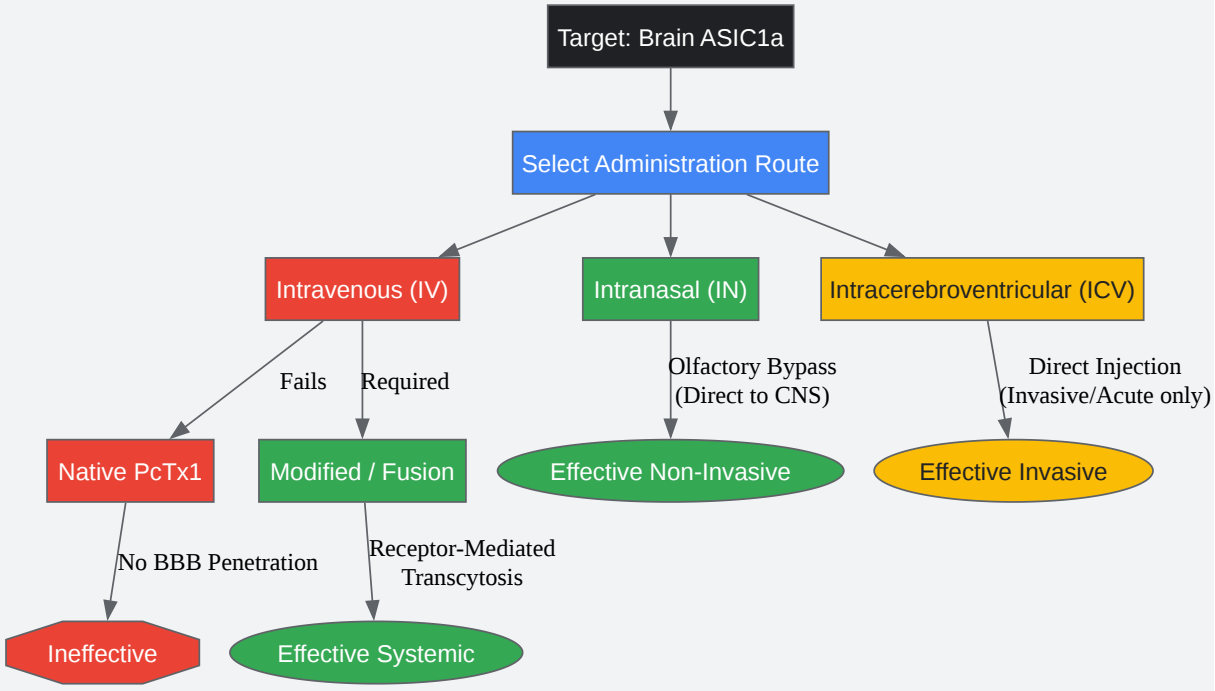

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Caption: Decision tree for PcTx1 delivery. Native peptide fails via IV; Intranasal or Vector Engineering is required.

Module 3: Validation Protocols

How do you prove PcTx1 reached the target? You must distinguish between peripheral effects and central target engagement.

Experiment A: Functional Readout (Stroke Model)

- Model: Middle Cerebral Artery Occlusion (MCAO) in mice/rats.
- Protocol: Administer PcTx1 (Intranasal) 30 mins post-occlusion.

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- Metric: Measure infarct volume via TTC staining at 24h.
- Success Criteria: Significant reduction in infarct volume compared to vehicle. If infarct is unchanged, the drug did not reach the ischemic penumbra.

Experiment B: Physical Tracking (Fluorescence)

- Reagent: Cy5-labeled PcTx1 (Labeling at N-terminus prevents interference with the ICK knot structure).
- Protocol:
  - Administer Cy5-PcTx1 via chosen route.
  - Perfuse animal with saline to remove blood from brain capillaries (Critical step to avoid false positives from blood residue).
  - Harvest brain and perform ex vivo imaging or homogenization.
- Quantification: Fluorescence intensity per gram of brain tissue.

Module 4: Stability & Chemistry FAQ

Q: Does PcTx1 degrade in serum before it reaches the BBB? A: Unlike linear peptides, PcTx1 is relatively stable. It contains an Inhibitor Cystine Knot (ICK) motif (three disulfide bridges forming a knot). This structure renders it highly resistant to serum proteases (half-life > 24h in plasma). The failure of IV administration is due to permeability (it cannot cross the lipid bilayer), not stability (it survives the blood).

Q: Can I use DMSO to enhance permeability? A: DMSO increases solubility but does not effectively open the BBB for a 4.7 kDa peptide without causing toxic disruption. For intranasal delivery, high DMSO concentrations (>10%) damage the olfactory epithelium, actually reducing uptake over time. Stick to saline/PBS.

Q: What is the correct dose for Intranasal PcTx1? A: Validated studies (e.g., Mazzardo-Martins et al.) suggest 10–30 µ g/mouse (approx 0.5–1.0 mg/kg). Start with 1 mg/kg for initial efficacy studies.

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Q: Why does my in vitro IC50 (0.9 nM) not match my in vivo dose? A: Delivery efficiency to the brain is rarely >1% of the injected dose. If you inject 1 mg/kg, the effective concentration at the neuronal ASIC1a channel might be in the low nanomolar range. You must overdose systemically to achieve pharmacological relevance centrally.

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